

physical and chemical properties of 3-Carbamoyloxy-2-phenylpropionic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Carbamoyloxy-2-phenylpropionic acid

Cat. No.: B143521

[Get Quote](#)

In-Depth Technical Guide: 3-Carbamoyloxy-2-phenylpropionic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Carbamoyloxy-2-phenylpropionic acid, a derivative of phenylpropionic acid, is a compound of interest in chemical and pharmaceutical research. This technical guide provides a comprehensive overview of its known physical and chemical properties, along with available information on its biological activities. While experimental data for some properties are limited, this document consolidates the current knowledge to support further investigation and application of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Carbamoyloxy-2-phenylpropionic acid** is presented below. It is important to note that several of these values are predicted and await experimental verification.

Table 1: Physical and Chemical Properties of **3-Carbamoyloxy-2-phenylpropionic Acid**

Property	Value	Source
IUPAC Name	3-Carbamoyloxy-2-phenylpropionic acid	N/A
Synonyms	3-Carbamoyl-2-phenylpropionic acid, Benzeneacetic acid, α - [[[(aminocarbonyl)oxy]methyl]-	[1]
CAS Number	139262-66-1	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.2 g/mol	[1]
Purity	98.00%	[2]
Predicted Boiling Point	444.0 \pm 38.0 °C	[1]
Predicted Density	1.325 \pm 0.06 g/cm ³	[1]
Predicted pKa	3.58 \pm 0.10	[1]
Melting Point	Not available	
Solubility	Not available	
logP	Not available	

Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Carbamoyloxy-2-phenylpropionic acid** are not readily available in the surveyed literature. However, the synthesis of related 2-phenylpropionic acid derivatives often involves multi-step procedures. A general synthetic approach can be inferred from procedures for similar compounds, which typically involve the formation of a 2-phenylpropionic acid backbone followed by functional group manipulations.

For instance, the synthesis of various 2-(4-substitutedmethylphenyl)propionic acid derivatives has been described to start from 4-methyl acetophenone, proceeding through reduction, tosylation, cyanation, hydrolysis to the carboxylic acid, and subsequent functionalization of the

methyl group. While not a direct protocol for the target molecule, this illustrates a potential synthetic strategy.

Biological Activity and Mechanism of Action

The biological activity of **3-Carbamoyloxy-2-phenylpropionic acid** has not been extensively studied. However, one key piece of data regarding its safety profile is available.

Cytotoxicity Profile

In a study evaluating the in vitro reactivity of putative reactive metabolites of felbamate, 3-Carbamoyl-2-phenylpropionic acid was found to be nontoxic to cultured fibroblasts.[3] The 50% growth inhibition (GI50) was determined to be greater than 500 microM, indicating a low potential for cytotoxicity under the tested conditions.[3]

Table 2: Cytotoxicity Data

Compound	Cell Line	Assay	Result (GI ₅₀)
3-Carbamoyl-2-phenylpropionic acid	Fibroblasts	Growth Inhibition	> 500 µM[3]

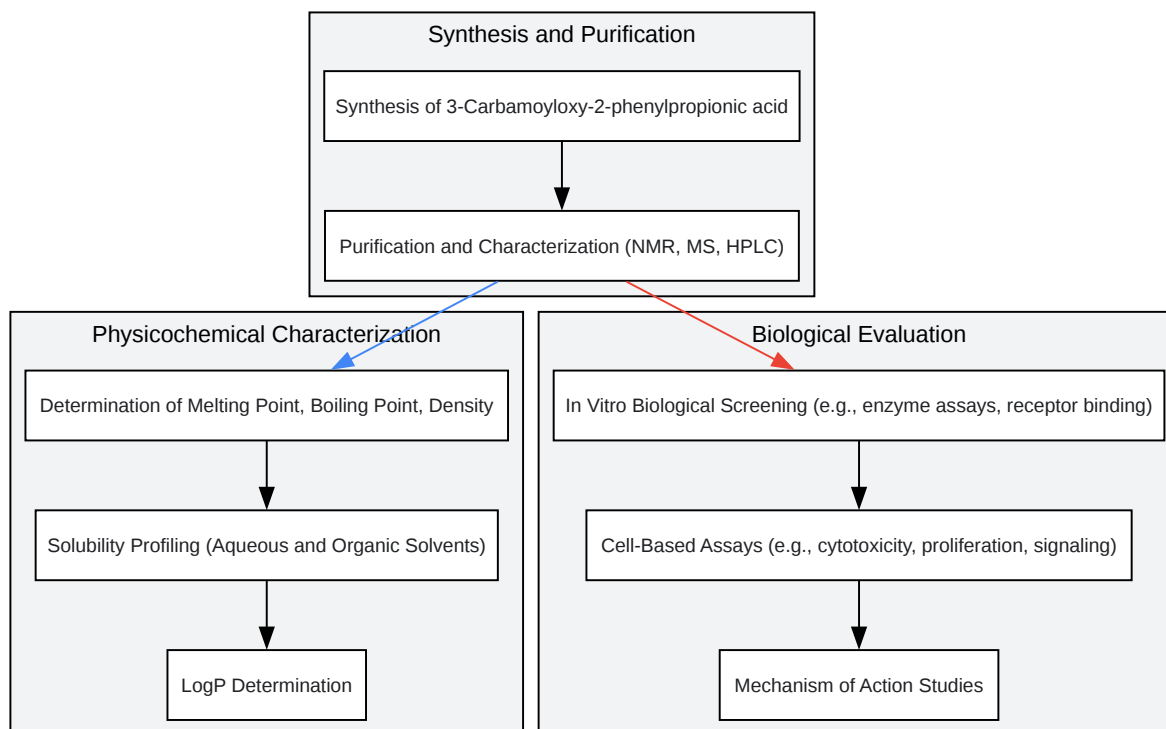
Signaling Pathways and Mechanism of Action

Currently, there is no specific information available in the scientific literature regarding the signaling pathways modulated by or the precise mechanism of action of **3-Carbamoyloxy-2-phenylpropionic acid**. Research on the broader class of aryl propionic acid derivatives suggests a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer effects, often mediated through the inhibition of enzymes like cyclooxygenase (COX).[4] However, it is crucial to note that these are general characteristics of the chemical class and have not been specifically demonstrated for **3-Carbamoyloxy-2-phenylpropionic acid**.

Logical Relationships and Workflows

To facilitate further research and development of **3-Carbamoyloxy-2-phenylpropionic acid**, a logical workflow for its investigation is proposed. This workflow outlines the necessary steps

from synthesis to biological characterization.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis and characterization of **3-Carbamoyloxy-2-phenylpropionic acid**.

Conclusion

3-Carbamoyloxy-2-phenylpropionic acid is a compound for which fundamental physicochemical and biological data are largely yet to be established. The available information, primarily from predictive models and a single cytotoxicity study, suggests a molecule with a favorable safety profile. This technical guide highlights the significant gaps in the current understanding of this compound, thereby identifying clear avenues for future

research. The provided workflow offers a structured approach for researchers to systematically investigate its properties and potential applications. Further studies are essential to elucidate its synthesis, experimental properties, and biological functions, which will be critical for unlocking its potential in drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 139262-66-1 CAS MSDS (3-carbamoyloxy-2-phenyl-propanoic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. lumorachemicals.com [lumorachemicals.com]
- 3. Synthesis and in vitro reactivity of 3-carbamoyl-2-phenylpropionaldehyde and 2-phenylpropenal: putative reactive metabolites of felbamate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Recent Advancements and Biological Activities of Aryl Propionic Acid Derivatives: A Review – Oriental Journal of Chemistry [orientjchem.org]
- To cite this document: BenchChem. [physical and chemical properties of 3-Carbamoyloxy-2-phenylpropionic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143521#physical-and-chemical-properties-of-3-carbamoyloxy-2-phenylpropionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com